1-Methyl-3-n-Propylxanthine (MPX): Molecular Profile & Technical Guide

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Compound of Interest

Compound Name:	*1-methyl-3-propyl-7H-purine-2,6-dione*
CAS No.:	*118024-67-2*
Cat. No.:	*B053242*

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Executive Summary

1-Methyl-3-n-propylxanthine (MPX) represents a critical structural analogue in the methylxanthine class, occupying a pharmacological middle ground between the non-selective adenosine antagonist Theophylline (1,3-dimethylxanthine) and the adenosine-non-binding bronchodilator Enprofylline (3-propylxanthine).

For researchers in drug development, MPX serves as a vital tool compound for elucidating the structure-activity relationship (SAR) of the N1-position on the xanthine scaffold. While the N3-propyl substitution enhances potency at phosphodiesterase (PDE) targets, the retention of the N1-methyl group preserves affinity for Adenosine A1 and A2A receptors—affinity that is lost in Enprofylline. This guide details the physicochemical properties, synthesis protocols, and experimental handling of MPX.

Part 1: Chemical Identity & Physicochemical Profile

MPX is defined by the substitution of the N3-methyl group of theophylline with a larger, more lipophilic n-propyl chain. This modification alters the compound's solvation shell and receptor

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binding kinetics without abolishing the core xanthine pharmacophore.

Structural Specifications

Property	Detail
IUPAC Name	1-methyl-3-propyl-7H-purine-2,6-dione
Common Name	1-Methyl-3-n-propylxanthine (MPX)
Molecular Formula	$C_9H_{12}N_4O_2$
Molecular Weight	208.22 g/mol
CAS Registry	85949-89-9 (Generic Xanthine derivatives often vary; verify specific isomer)
Core Scaffold	Purine-2,6-dione

Physicochemical Properties

Parameter	Value (Approx.)	Experimental Context
LogP (Octanol/Water)	~0.8 – 1.2	More lipophilic than Theophylline (LogP ~0.0) due to the propyl chain.
pKa	8.6 (N7-H)	Weak acid; forms salts with strong bases (e.g., NaOH).
Solubility (Water)	Low (< 1 mg/mL)	Requires organic co-solvents (DMSO, Ethanol) or pH adjustment (pH > 9).
Melting Point	210–215 °C	Typical range for N1/N3 substituted xanthines.

Structural Visualization (SAR Logic)

The following diagram illustrates the structural progression from Theophylline to MPX, highlighting the critical N1 and N3 substitutions that dictate pharmacological selectivity.

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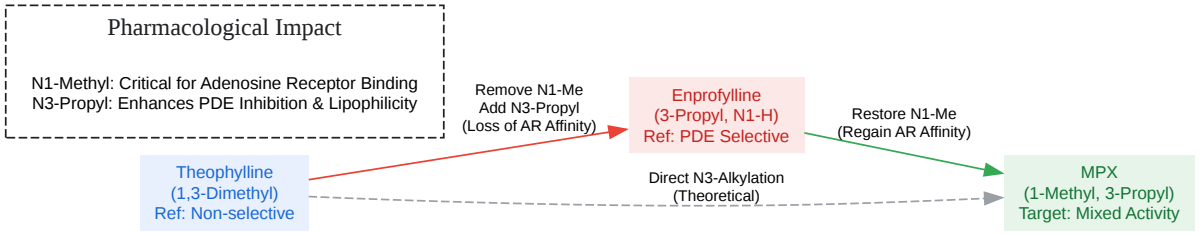

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Caption: Structural evolution of MPX. The N1-methyl group (green arrow) is the "switch" that restores Adenosine Receptor affinity lost in Enprofylline.

Part 2: Synthesis & Purification Protocol

The most robust synthetic route for MPX involves the selective methylation of 3-n-propylxanthine (Enprofylline) at the N1 position. Direct alkylation of 1-methylxanthine is less favored due to potential regioselectivity issues at N7.

Reagents & Materials

- Precursor: 3-n-propylxanthine (Enprofylline) [Commercial Grade >98%]
- Alkylating Agent: Methyl Iodide (MeI) or Dimethyl Sulfate
- Base: Sodium Hydride (NaH, 60% dispersion in oil) or Potassium Carbonate (K_2CO_3)
- Solvent: Anhydrous DMF (N,N-Dimethylformamide)

Step-by-Step Methodology

- Activation:
  - Dissolve 3-n-propylxanthine (10 mmol) in anhydrous DMF (20 mL) under an inert atmosphere (N_2 or Ar).

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- Cool to 0°C. Add NaH (11 mmol) portion-wise. Stir for 30 minutes until H_2 evolution ceases. The solution will turn clear/yellow as the N1-anion forms.
- Note: The N1 proton is more acidic than N7 in the absence of N1-substitution, but N7 protection may be required if high precision is needed. However, for 3-substituted xanthines, N1 alkylation is generally favored over N7 under controlled stoichiometric conditions.

- Alkylation:
  - Add Methyl Iodide (11 mmol) dropwise to the stirred solution at 0°C.
  - Allow the reaction to warm to room temperature and stir for 2–4 hours. Monitor via TLC (9:1 Chloroform:Methanol).
- Quenching & Isolation:
  - Quench the reaction with ice-cold water (100 mL). The product, MPX, typically precipitates due to low aqueous solubility.
  - Filter the white precipitate.
  - If no precipitate forms, extract with Ethyl Acetate (3 x 50 mL), wash with brine, dry over $MgSO_4$, and evaporate.
- Purification:
  - Recrystallize from Ethanol/Water or purify via Flash Column Chromatography (SiO_2, 0-5% MeOH in DCM).
  - Validation: Confirm structure via ^{1}H-NMR (Look for N1-Me singlet at ~3.2-3.4 ppm and N3-Propyl triplet/multiplets).

Part 3: Mechanism of Action & Pharmacology

MPX exhibits a dual mechanism of action, acting as both a competitive antagonist at Adenosine Receptors (ARs) and an inhibitor of cyclic nucleotide phosphodiesterases (PDEs).

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Adenosine Receptor Antagonism

Unlike Enprofylline, which lacks the N1-methyl group and consequently has negligible affinity for A1/A2 receptors, MPX binds to these receptors with micromolar affinity.

- A1 Receptor: MPX blocks the inhibitory G-protein (Gi) pathway, leading to increased cAMP levels and release of neurotransmitters.
- A2A Receptor: MPX blocks the Gs pathway, though typically with lower affinity than A1.
- Key Insight: The N1-methyl group is a steric and electrostatic requirement for the binding pocket of the A1 receptor. Its presence in MPX makes the compound "Theophylline-like" in terms of side effects (diuresis, CNS stimulation).

Phosphodiesterase (PDE) Inhibition

MPX inhibits PDE enzymes (non-selective, but active against PDE4 and PDE5), preventing the hydrolysis of cAMP and cGMP. The N3-propyl chain enhances lipophilicity, potentially improving cell membrane penetration and access to intracellular PDEs compared to theophylline.

Signaling Pathway Diagram

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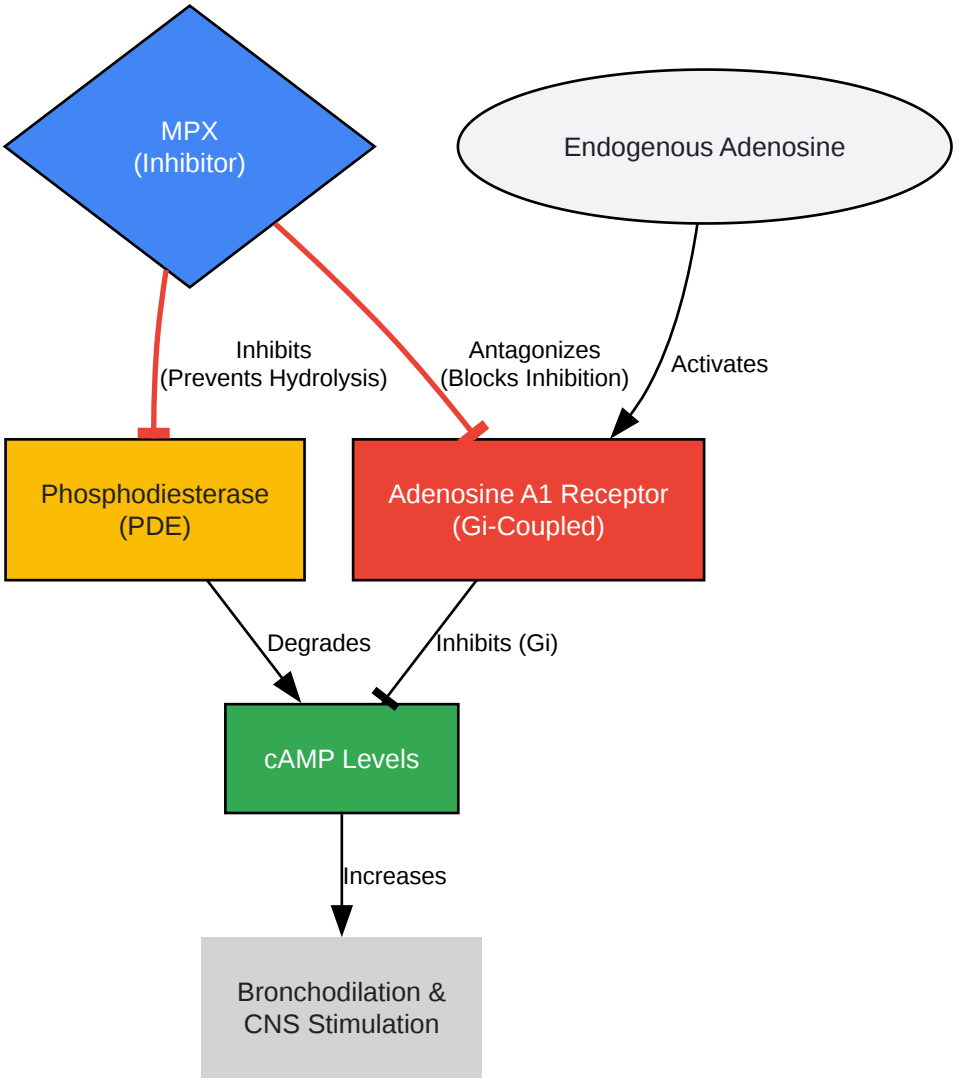

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Caption: Dual mechanism of MPX. It elevates intracellular cAMP by simultaneously blocking the A1 receptor (preventing cAMP suppression) and inhibiting PDE (preventing cAMP degradation).

Part 4: Experimental Protocols

Protocol A: Solubilization for In Vitro Assays

MPX is hydrophobic. Improper solubilization will yield erratic IC50 data.

- Stock Solution: Dissolve MPX in 100% DMSO to a concentration of 10–100 mM. Vortex vigorously.

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- Working Solution: Dilute the stock into the assay buffer (e.g., PBS or Tris-HCl). Ensure the final DMSO concentration is < 1% (ideally < 0.1%) to avoid solvent effects on receptor binding.
- Stability: Fresh preparation is recommended. If storing, aliquot and freeze at -20°C; avoid repeated freeze-thaw cycles.

Protocol B: Adenosine Receptor Binding Assay (Radioligand Competition)

Objective: Determine the Ki of MPX for the A1 receptor.

- Membrane Prep: Use rat cortical membranes (rich in A1 receptors).
- Radioligand: Use [^{3}H]-DPCPX (A1 selective antagonist) or [^{3}H]-PIA (A1 agonist).
- Incubation:
  - Mix Membrane protein (50 µg) + Radioligand (0.5 nM) + MPX (varying concentrations: 10^{-9} to 10^{-4} M).
  - Buffer: 50 mM Tris-HCl, pH 7.4.
  - Incubate at 25°C for 60 minutes.
- Termination: Rapid filtration through Whatman GF/B filters using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Plot % Inhibition vs. Log[MPX]. Calculate Ki using the Cheng-Prusoff equation.

References

- Apichartpichean, R., et al. (1989).
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